

Spectroscopic Characterization of Grewe Diamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	5-(Aminomethyl)-2-methylpyrimidin-4-amine hydrochloride
CAS No.:	1195-07-9
Cat. No.:	B592017

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic properties of Grewe diamine (4-Amino-2-methyl-5-pyrimidinemethanamine), a key intermediate in the synthesis of Vitamin B1 (Thiamine). While experimental spectroscopic data for Grewe diamine are cataloged in specialized databases, public access to these datasets is limited. This guide, therefore, presents a comprehensive overview based on predicted spectroscopic data and analysis of its structural features. We will explore the expected ^1H NMR and ^{13}C NMR spectra, characteristic infrared (IR) absorption bands, and plausible mass spectrometry (MS) fragmentation patterns. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and synthetic chemistry, offering insights into the structural elucidation of this important molecule.

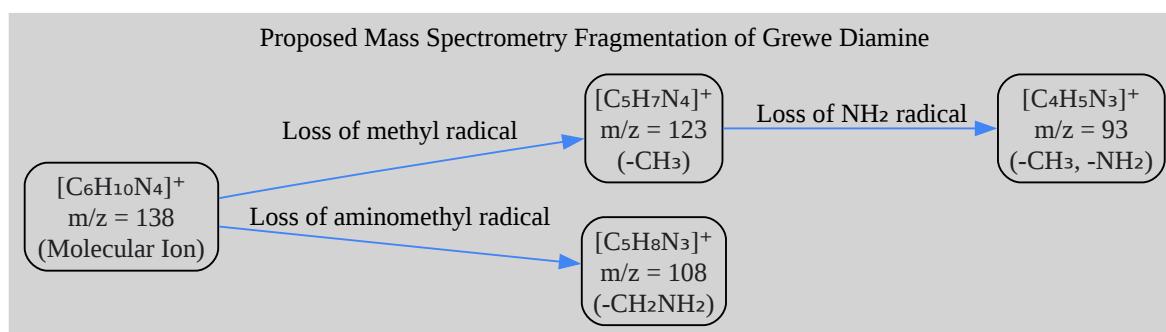
Introduction

Grewe diamine, with the systematic IUPAC name 5-(aminomethyl)-2-methylpyrimidin-4-amine and CAS number 95-02-3, is a pivotal precursor in the industrial synthesis of thiamine.[1] Its molecular structure, featuring a substituted pyrimidine ring with two primary amine functionalities and a methyl group, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for reaction monitoring, quality control, and the synthesis of novel derivatives.

This guide provides a detailed examination of the spectroscopic characteristics of Grewe diamine. While direct access to raw experimental data from proprietary databases such as those from Wiley-VCH GmbH (for NMR and IR) and the NIST Mass Spectrometry Data Center (for MS) is not publicly available, their existence is documented in resources like PubChem (CID 66762).[1] In the absence of directly accessible experimental spectra, this guide will provide a robust predictive analysis based on established spectroscopic principles and computational models. This approach offers a foundational understanding for researchers working with Grewe diamine and related heterocyclic compounds.

Molecular Structure and Spectroscopic Overview

The structure of Grewe diamine ($C_6H_{10}N_4$, Molar Mass: 138.17 g/mol) is the foundation for interpreting its spectroscopic data.[1] The molecule comprises a pyrimidine ring, a methyl group, a primary aromatic amine, and a primary aliphatic amine attached to a methylene bridge. Each of these functional groups will give rise to characteristic signals in NMR, IR, and MS analyses.



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Figure 2: Proposed key fragmentation pathways for Grewe diamine in EI-MS.

A primary fragmentation pathway would involve the cleavage of the C-C bond between the pyrimidine ring and the methylene group, leading to the loss of an aminomethyl radical ($\bullet\text{CH}_2\text{NH}_2$) and the formation of a stable pyrimidine cation at m/z 108. Another likely fragmentation would be the loss of a methyl radical ($\bullet\text{CH}_3$) from the molecular ion to give a fragment at m/z 123. Subsequent fragmentations could involve the loss of ammonia or other small neutral molecules.

Experimental Protocols

While the specific experimental conditions used to obtain the cataloged data for Grewe diamine are not publicly available, the following are standard, field-proven protocols for the spectroscopic analysis of a compound of this nature.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of Grewe diamine in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3 , or D_2O) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **^1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher NMR spectrometer. Typical parameters include a spectral width of -2 to 12 ppm, a 90° pulse, a relaxation delay of 5 seconds, and an acquisition time of 2-3 seconds. A sufficient number of scans (e.g., 16 or 32) should be averaged to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the proton-decoupled ^{13}C NMR spectrum on the same instrument. Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) is typically required. A spectral width of 0 to 200 ppm is appropriate.

Infrared (IR) Spectroscopy

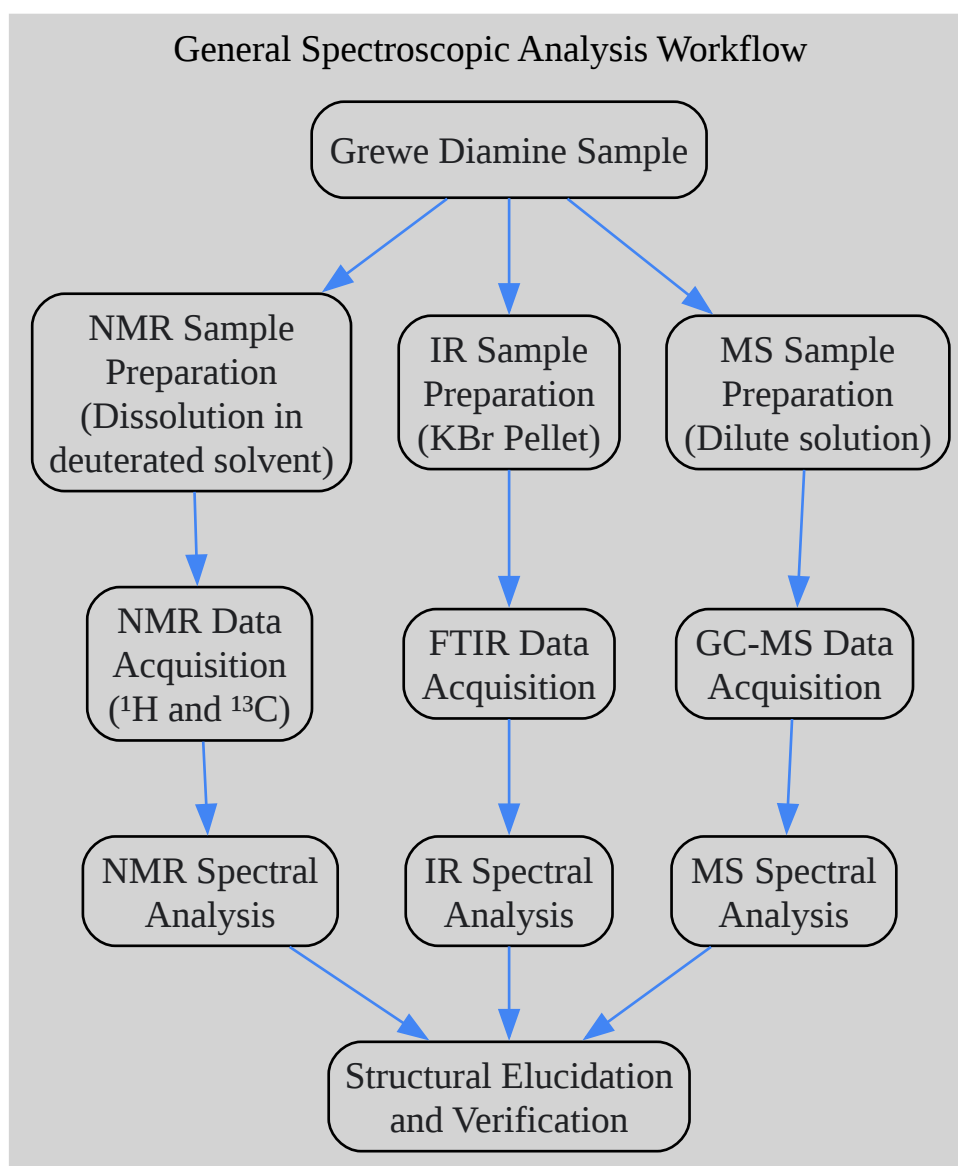
- **Sample Preparation (KBr Pellet):** Grind a small amount (1-2 mg) of dry Grewe diamine with approximately 100 mg of dry potassium bromide (KBr) using an agate mortar and pestle until

a fine, homogeneous powder is obtained. Press the powder into a thin, transparent pellet using a hydraulic press.

- **FTIR Acquisition:** Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer over a range of 4000 to 400 cm^{-1} . Acquire a background spectrum of the empty sample compartment first, then the spectrum of the sample pellet.

Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of Grewe diamine (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or dichloromethane.
- **GC-MS Analysis:** Inject a small volume (e.g., 1 μL) of the solution into a gas chromatograph-mass spectrometer (GC-MS) system. The GC will separate the compound from any impurities before it enters the mass spectrometer. Use a standard non-polar or moderately polar capillary column. The mass spectrometer is typically operated in electron ionization (EI) mode at 70 eV.



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Figure 3: A generalized workflow for the spectroscopic characterization of Grewe diamine.

Conclusion

This technical guide has provided a detailed predictive analysis of the ^1H NMR, ^{13}C NMR, IR, and MS spectroscopic data for Grewe diamine. While access to the raw experimental data is limited, the information presented here, based on fundamental spectroscopic principles and the known molecular structure, offers a valuable framework for researchers. The predicted data and proposed fragmentation patterns serve as a reliable guide for the identification and

characterization of Grewe diamine in a laboratory setting. The provided experimental protocols outline standard procedures for obtaining high-quality spectroscopic data for this and related compounds.

References

- PubChem. (n.d.). 4-Amino-2-methyl-5-pyrimidinemethanamine. National Center for Biotechnology Information. Retrieved January 10, 2026, from [\[Link\]](#)

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Sources

- [1. 4-Amino-2-methyl-5-pyrimidinemethanamine | C6H10N4 | CID 66762 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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